

# Western Blot Analysis: Confirming the Downstream Signaling of Fosgonimeton in Neurodegenerative Disease Models

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## Compound of Interest

Compound Name: Fosgonimeton

Cat. No.: B10830022

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This guide provides a comparative analysis of **Fosgonimeton**'s effects on its downstream signaling pathway, confirmed by Western blot analysis. The data presented here offers insights into its mechanism of action and therapeutic potential in neurodegenerative diseases. We also compare its performance with an alternative Hepatocyte Growth Factor (HGF)/MET system modulator, Dihexa.

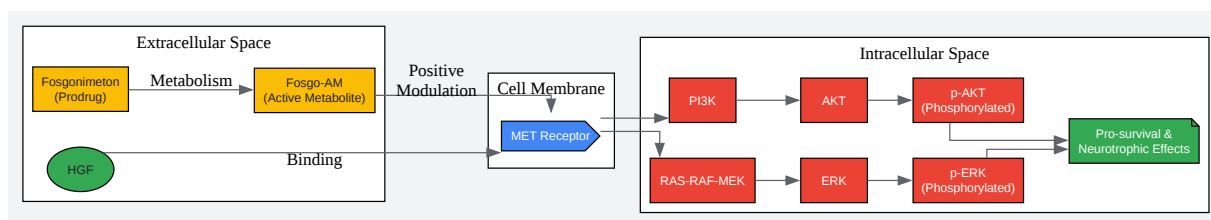
## Quantitative Data Summary

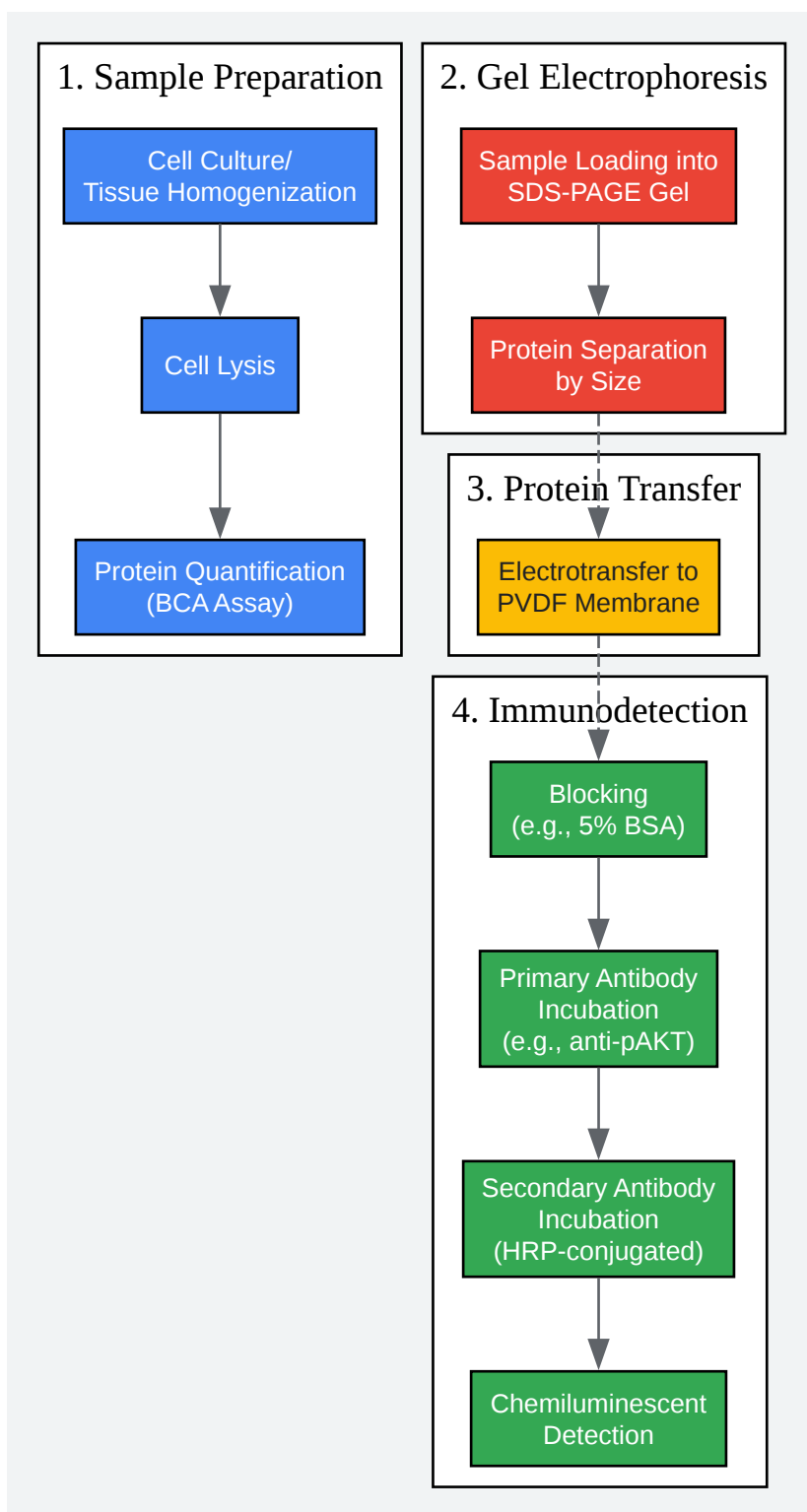
The following table summarizes the quantitative data from Western blot analyses demonstrating the effects of **Fosgonimeton**'s active metabolite (fosgo-AM) and the alternative compound, Dihexa, on key downstream signaling proteins. It is important to note that the data for fosgo-AM and Dihexa are derived from separate preclinical studies. Therefore, a direct comparison should be interpreted with caution.

Treatment Group	Protein Target	Cell/Tissue Type	Fold Change/Effect	Significance (p-value)	Reference
Fosgo-AM + HGF vs. HGF alone	Phospho-ERK (pERK)	HEK293 cells	Significant Increase	< 0.01	<a href="#">[1]</a>
Fosgo-AM + HGF vs. HGF alone	Phospho-AKT (pAKT)	HEK293 cells	Significant Increase	< 0.001	<a href="#">[1]</a>
Dihexa ( $10^{-10}$ M) + HGF (1.25 ng/ml) vs. HGF alone	Phospho-c-Met (p-c-Met)	HEK-293T cells	Significant Augmentation	< 0.001	<a href="#">[2]</a>
Dihexa ( $10^{-10}$ M) + HGF (2.5 ng/ml) vs. HGF alone	Phospho-c-Met (p-c-Met)	HEK-293T cells	Significant Augmentation	< 0.001	<a href="#">[2]</a>

## Signaling Pathway and Experimental Workflow

To visually represent the mechanisms and procedures discussed, the following diagrams were generated using Graphviz.





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## References

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- 2. [alzforum.org](https://alzforum.org/) [[alzforum.org](https://alzforum.org/)]
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